

Foreword: Navigating the Landscape of a Niche Chemical Intermediate

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Compound of Interest

Compound Name: *1-(5-Fluoro-pyridin-3-yl)-propylamine*

CAS No.: *1249949-01-6*

Cat. No.: *B1398943*

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1-(5-Fluoro-pyridin-3-yl)-propylamine is a heterocyclic amine that, while commercially available, exists in a space with limited public-domain research and characterization data. This guide is structured to provide maximum value by not only presenting the available factual data but also by building upon it with expert-driven, scientifically grounded hypotheses regarding its synthesis and application. We will delve into plausible synthetic routes based on established organic chemistry principles and explore its potential as a valuable building block in medicinal chemistry, particularly in the context of contemporary drug discovery. This document serves as both a technical data sheet and a strategic primer for researchers considering this molecule for their programs.

Molecular Overview and Physicochemical Properties

1-(5-Fluoro-pyridin-3-yl)-propylamine is a substituted pyridine derivative. The core structure features a pyridine ring, a common motif in pharmaceuticals, functionalized with a fluorine atom and a propyl-amine side chain. The strategic placement of the fluorine atom at the 5-position

can significantly influence the molecule's electronic properties and metabolic stability, making it an intriguing building block for medicinal chemistry.

Table 1: Physicochemical and Identification Data

Property	Value	Source
CAS Number	1379955-15-3	
Molecular Formula	C ₈ H ₁₁ FN ₂	
Molecular Weight	154.19 g/mol	
Canonical SMILES	CCC(C1=CC(F)=CN=C1)N	
Physical Form	Data not publicly available; likely a liquid or low-melting solid at STP.	-
Solubility	Data not publicly available; expected to be soluble in organic solvents like methanol, ethanol, and dichloromethane.	-
Boiling/Melting Point	Data not publicly available.	-

Proposed Synthesis and Mechanistic Rationale

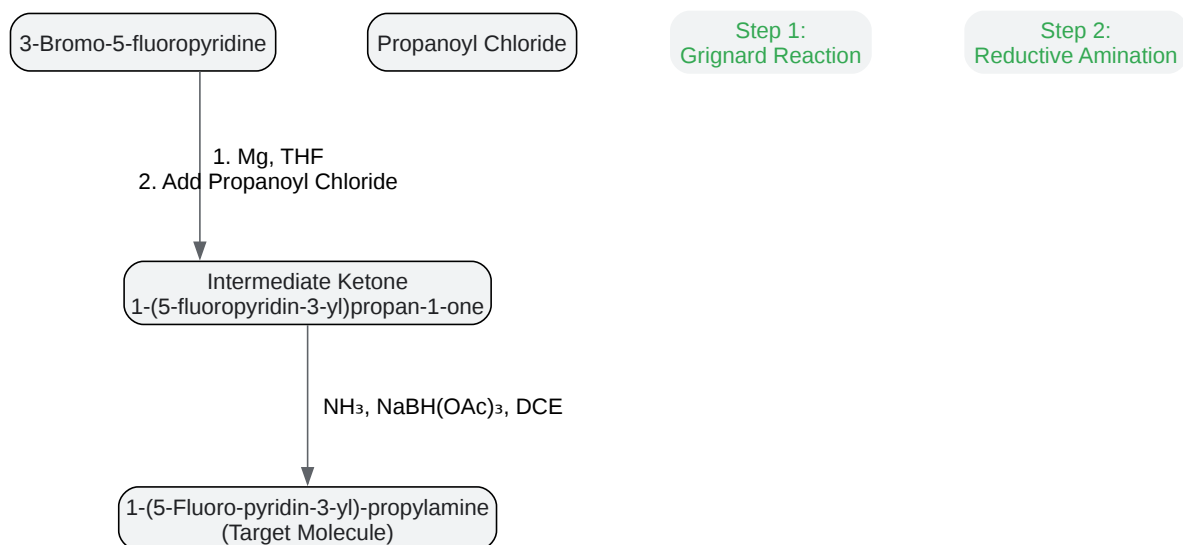
While specific, validated synthesis protocols for **1-(5-Fluoro-pyridin-3-yl)-propylamine** are not extensively published in peer-reviewed literature, a robust and logical synthetic route can be proposed based on well-established named reactions in organic chemistry. A highly plausible approach involves the reductive amination of a ketone precursor.

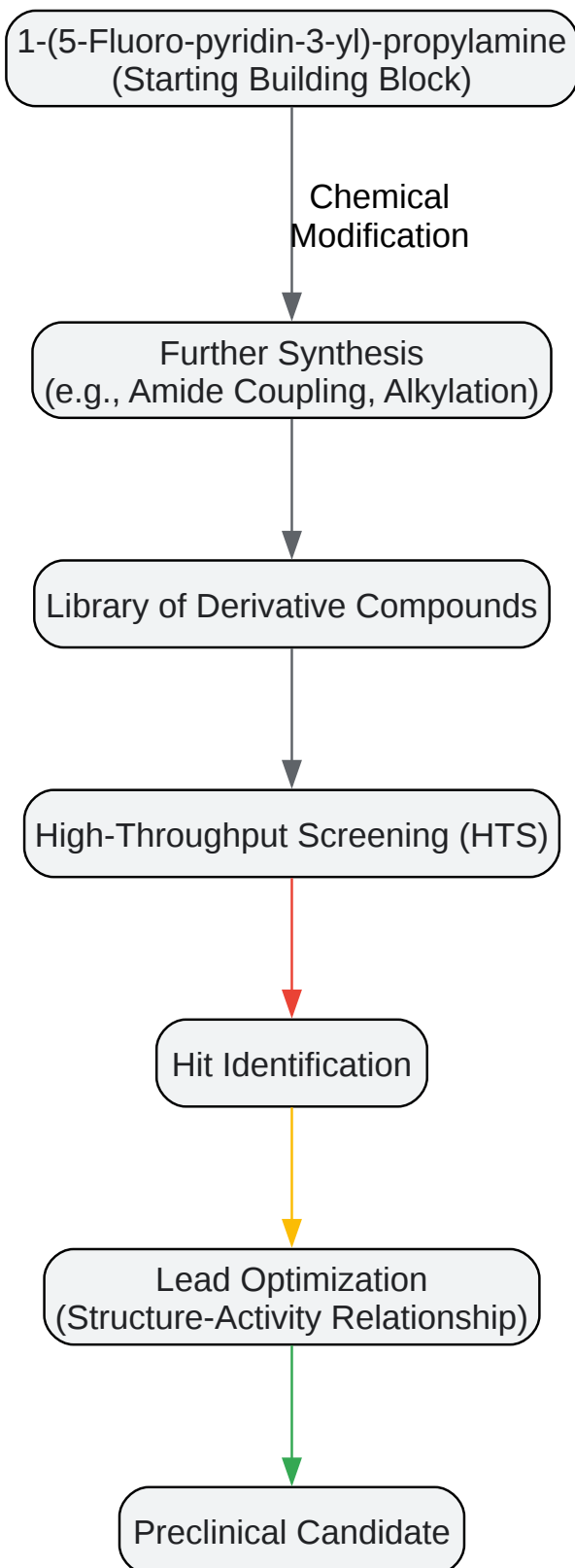
This proposed pathway is selected for its high efficiency, operational simplicity, and the commercial availability of the starting materials. Reductive amination is a cornerstone of amine synthesis in pharmaceutical development due to its reliability and tolerance of various functional groups.

Proposed Synthetic Pathway: Reductive Amination

The synthesis can be envisioned in two primary steps starting from 3-bromo-5-fluoropyridine:

- Grignard Reaction: Formation of the ketone intermediate, 1-(5-fluoropyridin-3-yl)propan-1-one, via a Grignard reaction between 3-bromo-5-fluoropyridine and propanoyl chloride.
- Reductive Amination: Conversion of the ketone to the target primary amine using an ammonia source and a reducing agent.





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